

Propyl p-toluenesulfonate physical properties

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Compound of Interest

Compound Name: *Propyl p-toluenesulfonate*

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An In-depth Technical Guide to the Physical Properties of **Propyl p-Toluenesulfonate**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical and chemical properties of reagents is paramount for predictable and successful outcomes. **Propyl p-toluenesulfonate** (also known as propyl tosylate) is a common alkylating agent used in organic synthesis. This guide provides a detailed overview of its core physical properties and outlines a standard experimental protocol for its synthesis.

Core Physical Properties

Propyl p-toluenesulfonate is a clear, light yellow liquid at room temperature.^{[1][2]} Its physical characteristics are well-documented, though slight variations in reported values exist depending on the source and measurement conditions. A summary of these properties is presented below for easy reference and comparison.

Physical Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₄ O ₃ S	[1][3][4]
Molecular Weight	214.28 g/mol	[1][5]
Appearance	Clear light yellow liquid	[1]
Melting Point	< -20 °C	[1][3]
Boiling Point	320.8 °C at 760 mmHg 140 °C at 2 mmHg 156 °C at 3 mmHg 138 °C	[1][2][3][4][6][7]
Density	1.146 g/cm ³ 1.15 g/mL	[2][3][4]
Refractive Index	1.5065 - 1.5085 1.509	[1][3][8][6]
Solubility	Insoluble in water; Soluble in ethanol	[8][5]
Vapor Pressure	0.000583 mmHg at 25°C	[3]
Flash Point	147.8 °C	[3][4]

Synthesis of Propyl p-Toluenesulfonate: An Experimental Protocol

The synthesis of **propyl p-toluenesulfonate** is typically achieved through the esterification of p-toluenesulfonyl chloride with n-propanol. The following is a representative experimental protocol.

Materials and Equipment:

- p-Toluenesulfonyl chloride (TsCl)
- n-Propanol
- Pyridine or another suitable base (e.g., triethylamine)
- Dichloromethane (DCM) or other appropriate solvent

- Hydrochloric acid (HCl), aqueous solution
- Sodium bicarbonate (NaHCO₃), aqueous solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Experimental Workflow:

A generalized workflow for the synthesis and purification of **propyl p-toluenesulfonate** is depicted in the diagram below.



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Caption: Synthesis and Purification Workflow for **Propyl p-Toluenesulfonate**.

Step-by-Step Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve p-toluenesulfonyl chloride in dichloromethane.

- **Cooling:** Cool the solution to 0 °C using an ice bath.
- **Addition of Reagents:** Slowly add n-propanol, followed by the dropwise addition of pyridine (or triethylamine) to the cooled solution. The base acts as a scavenger for the HCl generated during the reaction.
- **Reaction:** After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Let the reaction stir for several hours to ensure completion.
- **Workup - Quenching and Extraction:** Quench the reaction by adding a dilute aqueous solution of hydrochloric acid to neutralize the excess pyridine. Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane.
- **Washing:** Wash the combined organic layers sequentially with a saturated aqueous solution of sodium bicarbonate (to remove any remaining acid) and then with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate using a rotary evaporator to remove the solvent.
- **Purification:** Purify the crude product by vacuum distillation to obtain the final **propyl p-toluenesulfonate**.

This guide provides foundational information for professionals working with **propyl p-toluenesulfonate**. For specific applications, further optimization of reaction conditions and purification methods may be necessary. Always consult relevant safety data sheets (SDS) before handling any chemicals.

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References

- 1. echemi.com [echemi.com]
- 2. PROPYL P-TOLUENESULFONATE | 599-91-7 [chemicalbook.com]

- 3. Propyl p-toluenesulfonate | lookchem [lookchem.com]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. Propyl p-toluenesulfonate, 98+% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 6. chembk.com [chembk.com]
- 7. Propyl p-Toluenesulfonate | 599-91-7 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 8. Propyl p-toluenesulfonate, 98+% | Fisher Scientific [fishersci.ca]
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